

Fenpropathrin discovery and history of development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenpropathrin

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An In-depth Technical Guide to the Discovery and Development of **Fenpropathrin**

Abstract

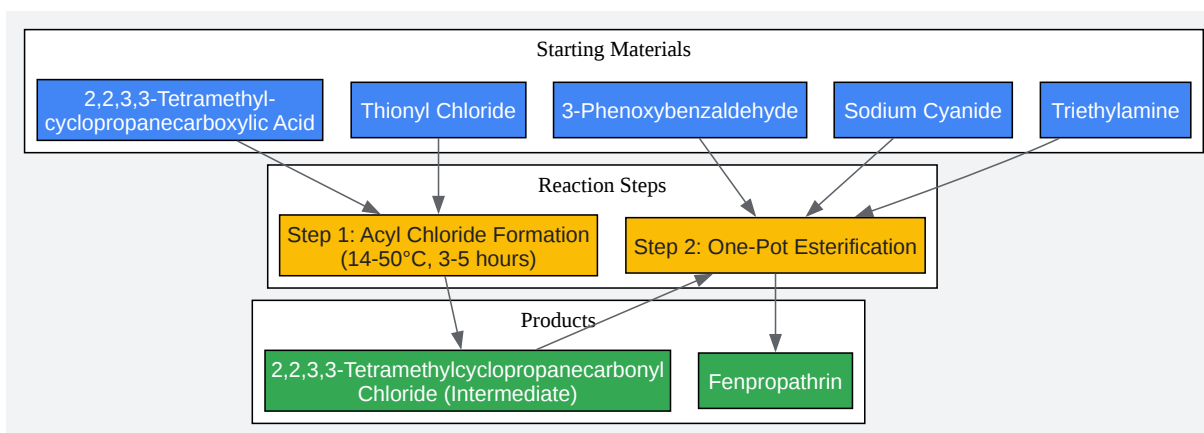
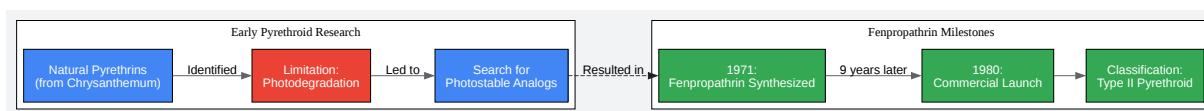
Fenpropathrin is a potent synthetic pyrethroid insecticide and acaricide valued for its broad-spectrum efficacy and contact and stomach action. First synthesized in 1971 and commercialized in 1980, it represented a significant advancement in the development of light-stable pyrethroids.[1][2] This technical guide provides a comprehensive overview of the discovery, history, and development of **fenpropathrin**, tailored for researchers, scientists, and professionals in drug and pesticide development. It covers its synthesis, mechanism of action, toxicological profile, and key experimental methodologies, presenting quantitative data in structured tables and illustrating complex pathways and workflows through detailed diagrams.

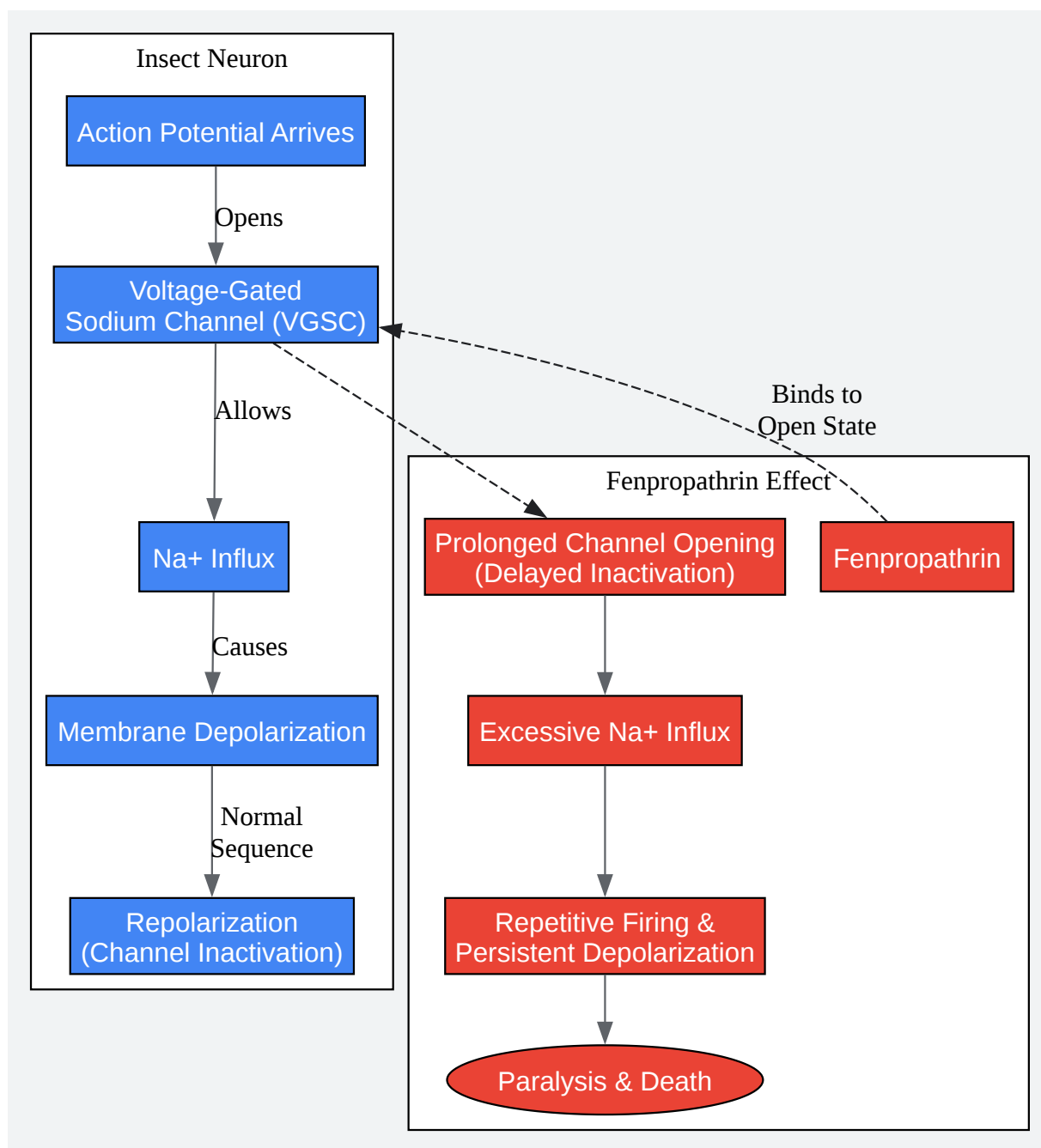
Discovery and History of Development

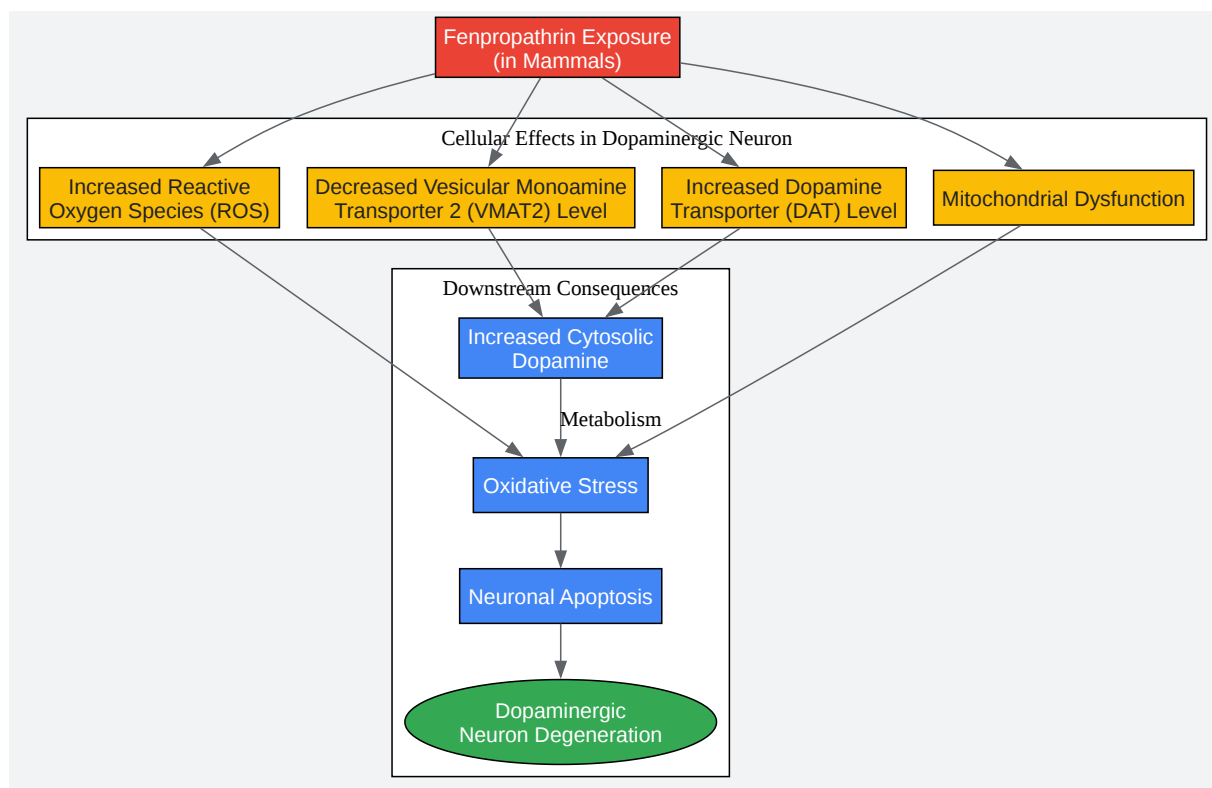
The development of **fenpropathrin** is rooted in the history of pyrethroid chemistry, which began with the study of natural pyrethrins extracted from chrysanthemum flowers.[3][4] These natural insecticides, while effective, suffered from rapid degradation in sunlight, limiting their agricultural applications.[4] This spurred research into synthetic analogues with improved stability.

Fenpropathrin, chemically known as (RS)- α -cyano-3-phenoxybenzyl 2,2,3,3-tetramethylcyclopropanecarboxylate, was the first of the light-stable synthetic pyrethroids to be synthesized in 1971. It was developed by esterifying 2,2,3,3-tetramethylcyclopropanecarboxylic

acid with α -cyano-3-phenoxybenzyl alcohol. Its commercialization in 1980 marked a key milestone, offering a durable solution for controlling a wide range of pests, particularly mites, in fruit trees, cotton, and vegetables. **Fenpropathrin** is classified as a Type II pyrethroid, a designation for pyrethroids containing an α -cyano group, which are generally more potent neurotoxins to insects than their Type I counterparts.







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- To cite this document: BenchChem. [Fenpropathrin discovery and history of development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672528#fenpropathrin-discovery-and-history-of-development]

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